

The Rise and Fall of Thionazin: A Technical Review of a Commercial Nematicide

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Thionazin, a potent organophosphate nematicide and insecticide, emerged in the mid-20th century as a significant tool in the management of plant-parasitic nematodes. Developed and commercialized by American Cyanamid, it offered broad-spectrum activity against a wide range of soil-borne pests. This technical guide provides a comprehensive overview of the discovery, timeline, and technical specifications of **Thionazin**, including its chemical properties, synthesis, mode of action, and key experimental protocols for its evaluation.

Discovery and Commercial Timeline

Thionazin, chemically known as O,O-diethyl O-2-pyrazinyl phosphorothioate, was one of the many organophosphate compounds developed in the post-World War II era for agricultural applications[1]. Its development was pioneered by the American Cyanamid Company, a major player in the agricultural chemical industry[1][2].

The key milestones in the history of **Thionazin** include:

• Late 1950s: Initial synthesis and discovery of its nematicidal properties. Patents for the preparation of **Thionazin** were filed by American Cyanamid during this period, with the first patent being granted in 1959[3].



- 1964: First registered for commercial use[4]. It was marketed under various trade names, including Zinophos®, Cynem®, and Nemafos®[4].
- 1960s-1980s: Widespread use as a soil nematicide and insecticide to protect a variety of crops, including vegetables, corn, and turfgrass from nematodes and soil-dwelling insects[5].
- 1990s-2000s: Growing concerns over the environmental fate and toxicity of organophosphate pesticides led to increased regulatory scrutiny.
- 2002: **Thionazin** was withdrawn from the UK market, signaling a decline in its use in many parts of the world due to these concerns[4]. Today, it is considered largely obsolete, though it may still be available in some countries[4].

Chemical and Physical Properties

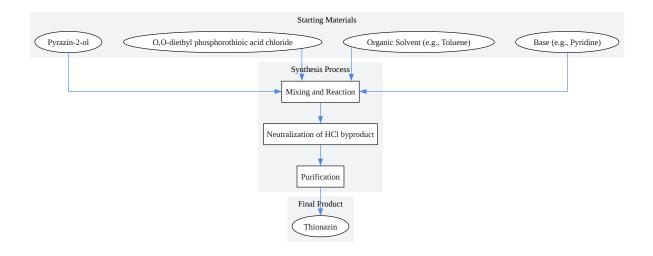
Thionazin is an amber-colored liquid with a characteristic chemical structure that imparts its biological activity. A summary of its key properties is presented in the table below.

Property	Value	Reference(s)
Chemical Name	O,O-diethyl O-2-pyrazinyl phosphorothioate	[5]
CAS Number	297-97-2	[5]
Molecular Formula	C8H13N2O3PS	[5]
Molecular Weight	248.24 g/mol	[5]
Appearance	Amber liquid	[5]
Melting Point	-1.7 °C	[4]
Boiling Point	80 °C	[4]
Water Solubility	1140 mg/L at 20°C	[4]
Vapor Pressure	3×10^{-3} mm Hg at 30° C	[5]
Log P (octanol-water)	1.24	[4]



Commercial Synthesis

The commercial production of **Thionazin** involves a two-step process, beginning with the synthesis of pyrazin-2-ol, which is then esterified with O,O-diethyl phosphorothioic acid chloride[4]. The reaction is typically carried out in an organic solvent such as toluene or chloroform, with a base like pyridine used to neutralize the hydrochloric acid byproduct[4].



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Figure 1: Commercial Synthesis Workflow of Thionazin.

Mode of Action: Acetylcholinesterase Inhibition



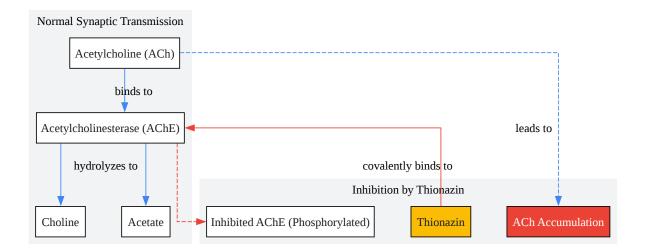




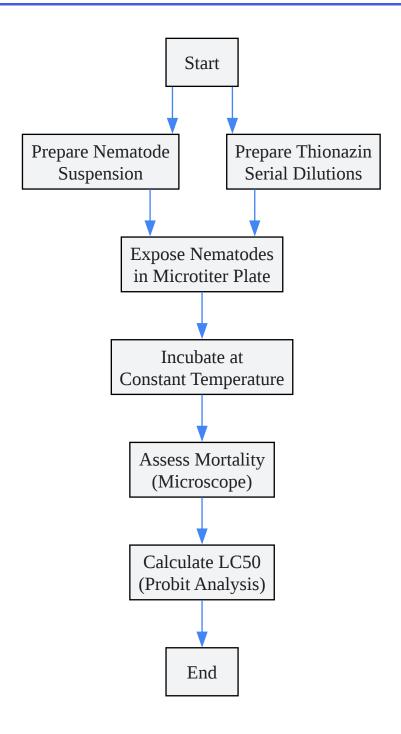
Thionazin, like other organophosphate pesticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE)[4]. AChE is crucial for the proper functioning of the nervous system in both insects and mammals. It catalyzes the hydrolysis of the neurotransmitter acetylcholine into choline and acetic acid, a process that terminates the nerve signal at the synapse[6].

By inhibiting AChE, **Thionazin** causes an accumulation of acetylcholine in the synaptic cleft, leading to continuous nerve stimulation, paralysis, and ultimately, death of the target organism[7]. The inhibition is due to the phosphorylation of the serine hydroxyl group in the active site of the AChE enzyme by the organophosphate, forming a stable, covalent bond[8].

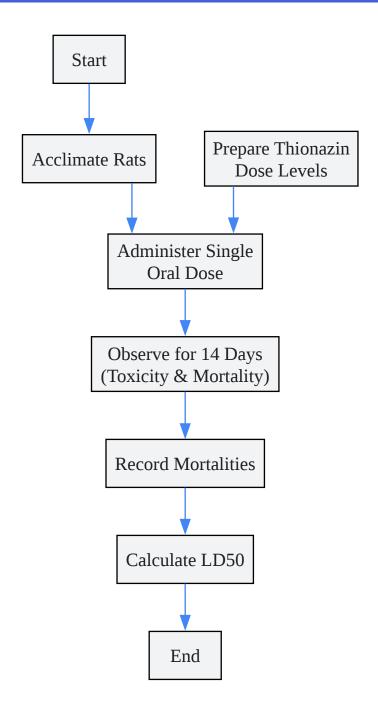




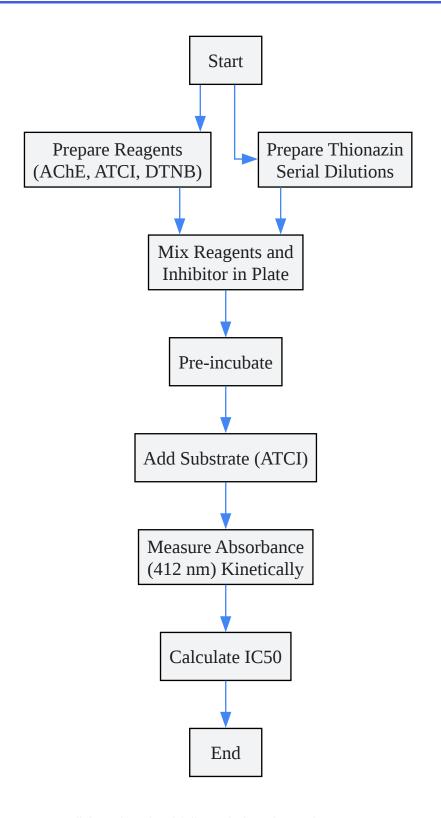












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- To cite this document: BenchChem. [The Rise and Fall of Thionazin: A Technical Review of a Commercial Nematicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682318#the-discovery-and-timeline-of-thionazin-as-a-commercial-nematicide]

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